

Application of EPZ030456 in High-Throughput Screening for PRMT6 Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EPZ030456

Cat. No.: B15585474

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

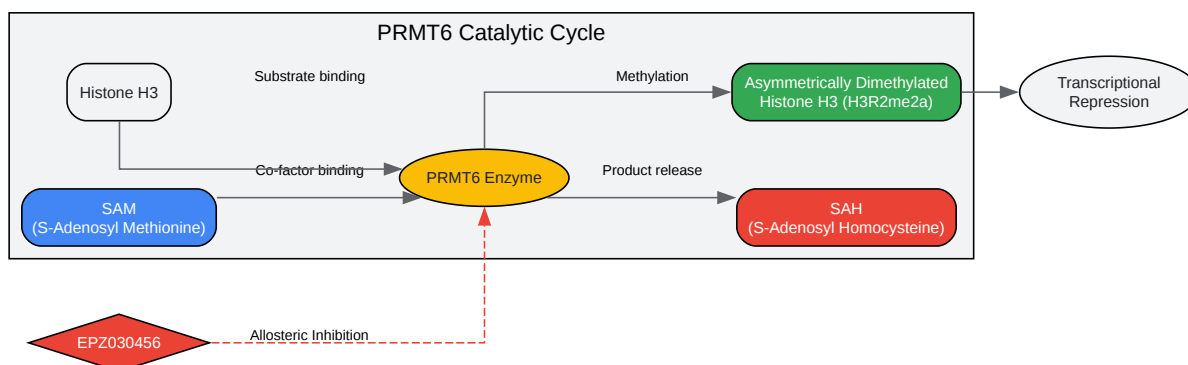
Introduction

EPZ030456 is a potent and selective inhibitor of Protein Arginine Methyltransferase 6 (PRMT6). Its allosteric and time-dependent mechanism of action makes it a valuable tool for studying the biological functions of PRMT6 and for identifying novel inhibitors through high-throughput screening (HTS). PRMT6 is a key enzyme that catalyzes the asymmetric dimethylation of arginine residues on histone and non-histone proteins, playing a crucial role in transcriptional regulation, DNA repair, and other cellular processes. Dysregulation of PRMT6 activity has been implicated in various diseases, including cancer, making it an attractive target for therapeutic intervention.

This document provides detailed application notes and protocols for the use of **EPZ030456** in HTS campaigns to discover and characterize new PRMT6 inhibitors.

Signaling Pathway of PRMT6 and Point of Intervention by EPZ030456

The diagram below illustrates the catalytic role of PRMT6 in methylating histone H3 at arginine 2 (H3R2) and how **EPZ030456** interferes with this process.



[Click to download full resolution via product page](#)

PRMT6 catalytic cycle and inhibition by **EPZ030456**.

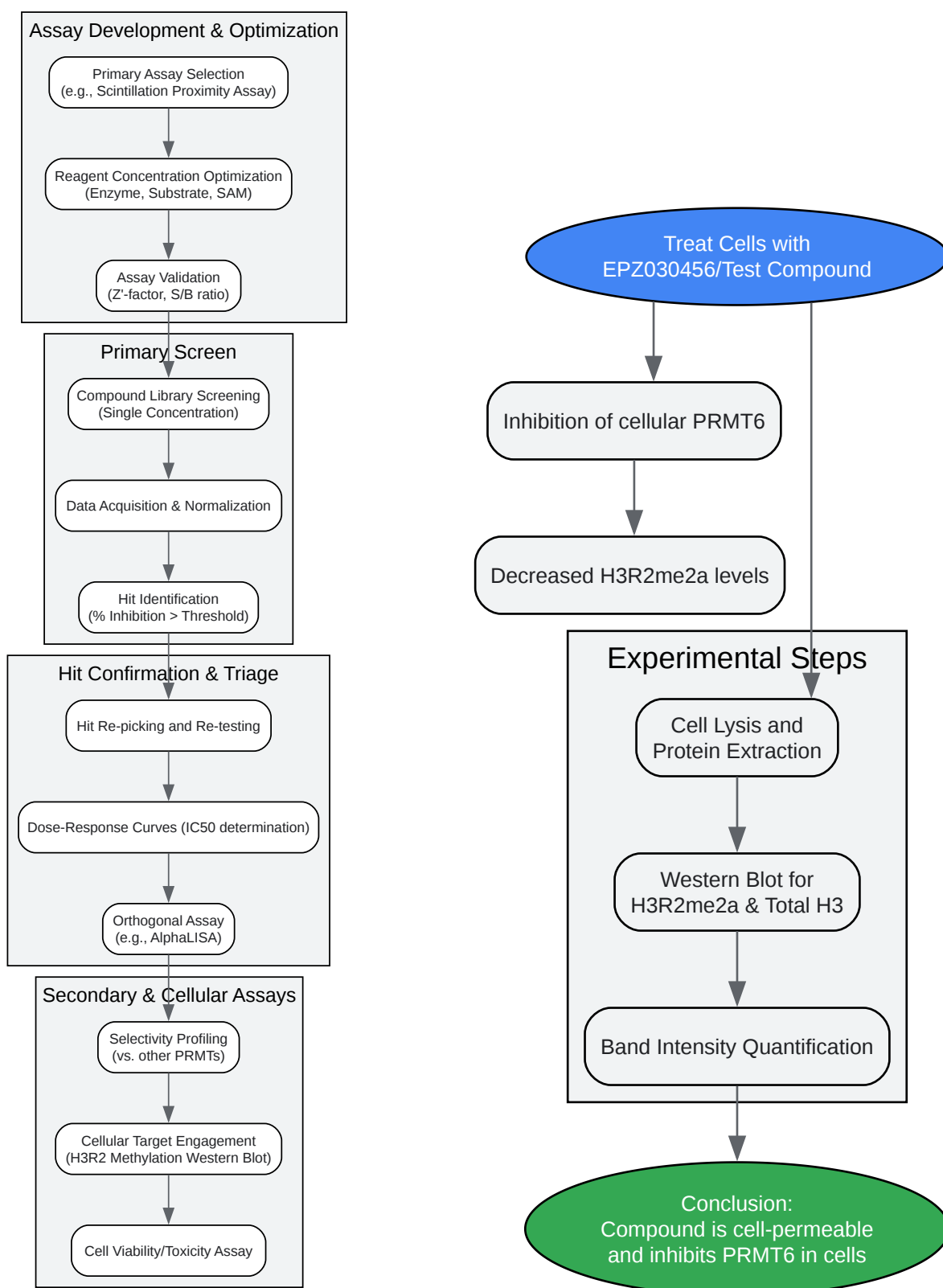
Quantitative Data

The following table summarizes the inhibitory activity of **EPZ030456** and a related, well-characterized PRMT6 inhibitor, EPZ020411. This data is crucial for establishing assay parameters and for comparing the potency of newly identified compounds.

Compound	Target	Assay Type	IC50	Notes
EPZ030456 (as (R)-2)	PRMT6	Biochemical	77 ± 6 nM	A potent, selective, and cell-active allosteric inhibitor.[1]
EPZ030456 (as (R)-2)	PRMT6	Cellular (H3R2me2a)	0.9 ± 0.1 μM	Measured in HEK293T cells. [1]
EPZ030456 (as (R)-2)	PRMT6	Cellular (H4R3me2a)	0.6 ± 0.1 μM	Measured in HEK293T cells. [1]
EPZ020411	PRMT6	Biochemical	10 nM	A selective inhibitor with >10-fold selectivity over PRMT1 and PRMT8.[2][3]
EPZ020411	PRMT6	Cellular (H3R2me2a)	0.637 ± 0.241 μM	Measured in A375 cells.[4]
(S)-2 (inactive enantiomer of EPZ030456)	PRMT6	Biochemical	> 100 μM	Demonstrates stereospecificity of inhibition.[5]

High-Throughput Screening (HTS) Workflow

This workflow outlines the key stages of an HTS campaign to identify novel PRMT6 inhibitors, using **EPZ030456** as a positive control.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A First-in-Class, Highly Selective and Cell-Active Allosteric Inhibitor of Protein Arginine Methyltransferase 6 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. bio-rad-antibodies.com [bio-rad-antibodies.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Discovery of a First-in-Class Protein Arginine Methyltransferase 6 (PRMT6) Covalent Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Application of EPZ030456 in High-Throughput Screening for PRMT6 Inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585474#application-of-epz030456-in-high-throughput-screening]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com